

2-TEDC CAS number and supplier information

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Compound of Interest

Compound Name: 2-TEDC

Cat. No.: B15578173

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2-TEDC: A Technical Guide for Researchers

CAS Number: 132465-10-2

This technical guide provides an in-depth overview of 2-(1-Thienyl)ethyl 3,4-dihydroxybenzylidenecyanoacetate (**2-TEDC**), a potent lipoxygenase inhibitor. The information is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its properties, suppliers, and experimental applications.

Core Compound Information

2-TEDC is a well-characterized inhibitor of multiple lipoxygenase (LOX) enzymes, which are key players in the metabolism of polyunsaturated fatty acids and are implicated in various physiological and pathological processes.

Physicochemical Properties

Property	Value	Reference
CAS Number	132465-10-2	[1][2][3][4][5][6]
Molecular Formula	C ₁₆ H ₁₃ NO ₄ S	[1][3][5]
Molecular Weight	315.34 g/mol	[1][3]
Alternate Names	2-(1-Thienyl)ethyl 3,4-dihydroxybenzylidenecyanoacetate, EDC	[2][3][6]
Purity	≥99%	[1][6]
Solubility	Soluble to 100 mM in DMSO and to 25 mM in ethanol.	[1]
Storage	Desiccate at +4°C.	[1][6]

Biological Activity

2-TEDC is a potent inhibitor of 5-, 12-, and 15-lipoxygenase.[1][2][3][4][6][7]

Target	IC ₅₀	Reference
5-Lipoxygenase (5-LO)	0.09 μM	[1][2][4][6][7]
12-Lipoxygenase (12-LO)	0.013 μM	[1][2][4][6][7]
15-Lipoxygenase (15-LO)	0.5 μM	[1][2][4][6][7]
SARS-CoV-2 RNA-dependent RNA polymerase (RdRp)	7.99 μM	[2]

Supplier Information

2-TEDC is available from several reputable suppliers for research purposes. It is important to note that this product is intended for laboratory research use only and not for human or veterinary use.

- R&D Systems (Tocris Bioscience): Catalog # 0645 (Note: This product has been discontinued, but the information is retained for reference)[[1](#)]
- Cayman Chemical:[[2](#)]
- Santa Cruz Biotechnology (SCBT):[[3](#)][[5](#)]
- DC Chemicals:[[4](#)]
- Fisher Scientific (distributor for Tocris Bioscience):[[7](#)]
- Lab On A Chip:[[8](#)]

Experimental Protocols

Detailed methodologies for key experiments involving **2-TEDC** are outlined below.

Lipoxygenase Inhibition Assay

This protocol is adapted from studies characterizing the inhibitory effects of compounds on lipoxygenase activity.

Objective: To determine the in vitro inhibitory activity of **2-TEDC** against lipoxygenase.

Materials:

- Soybean lipoxygenase
- Linoleic acid (substrate)
- **2-TEDC**
- Borate buffer (pH 9.0)
- Spectrophotometer

Procedure:

- Prepare a solution of soybean lipoxygenase in borate buffer.

- Prepare various concentrations of **2-TEDC**.
- In a cuvette, mix the lipoxygenase solution with a specific concentration of **2-TEDC** or a vehicle control.
- Incubate the mixture at room temperature.
- Initiate the reaction by adding the linoleic acid substrate.
- Immediately measure the change in absorbance at 234 nm over time. The increase in absorbance corresponds to the formation of hydroperoxides.
- Calculate the percentage of inhibition for each concentration of **2-TEDC** and determine the IC₅₀ value.

Axon Degeneration Assay

This protocol is based on research investigating the role of 12/15-lipoxygenase in axon degeneration.

Objective: To assess the protective effect of **2-TEDC** on axon degeneration following nerve growth factor (NGF) withdrawal.

Materials:

- Primary rat dorsal root ganglion (DRG) neurons
- Nerve Growth Factor (NGF)
- **2-TEDC**
- Compartmentalized culture chambers
- Microscope for imaging

Procedure:

- Culture DRG neurons in compartmentalized chambers, allowing axons to grow into a separate compartment from the cell bodies.

- Induce axon degeneration by withdrawing NGF from the axonal compartment.
- Treat the axons with various concentrations of **2-TEDC**.
- After a set incubation period, fix and stain the neurons to visualize the axons.
- Quantify the extent of axon degeneration in the presence and absence of **2-TEDC**. An EC_{50} value for the protective effect can be determined.

SARS-CoV-2 RdRp Inhibition Assay

This protocol is a generalized approach based on the identification of **2-TEDC** as an inhibitor of SARS-CoV-2 RdRp.

Objective: To determine the inhibitory activity of **2-TEDC** against SARS-CoV-2 RNA-dependent RNA polymerase.

Materials:

- Recombinant SARS-CoV-2 RdRp enzyme complex (nsp12/7/8)
- RNA template
- Nucleotide triphosphates (NTPs), including a labeled NTP for detection
- **2-TEDC**
- Assay buffer
- Detection system (e.g., fluorescence or radioactivity reader)

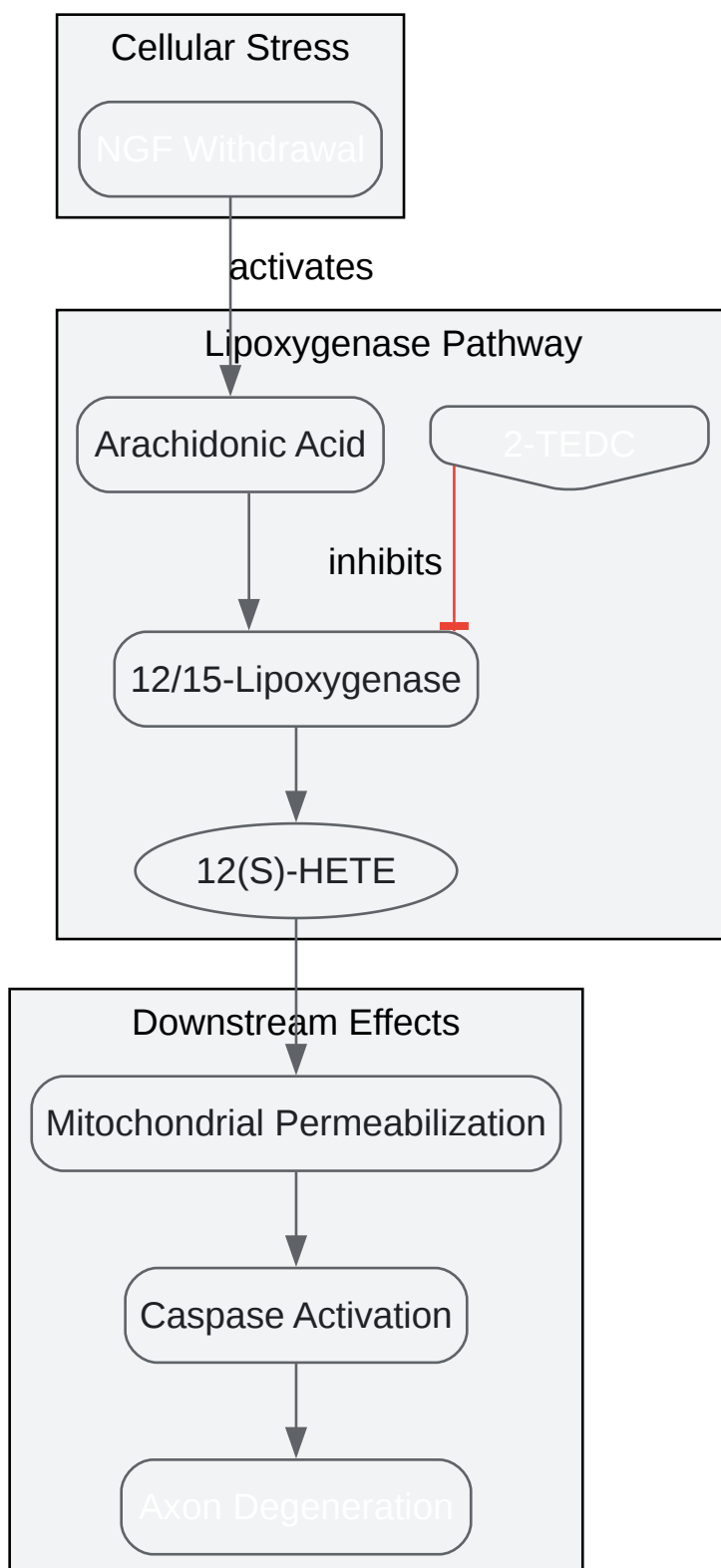
Procedure:

- In a reaction plate, combine the RdRp enzyme complex, RNA template, and different concentrations of **2-TEDC** or a vehicle control in the assay buffer.
- Initiate the RNA polymerization reaction by adding the NTP mix.
- Incubate the reaction at an optimal temperature for a specific duration.

- Stop the reaction and measure the amount of newly synthesized RNA using the detection system.
- Calculate the percentage of RdRp inhibition for each concentration of **2-TEDC** to determine the IC₅₀ value.

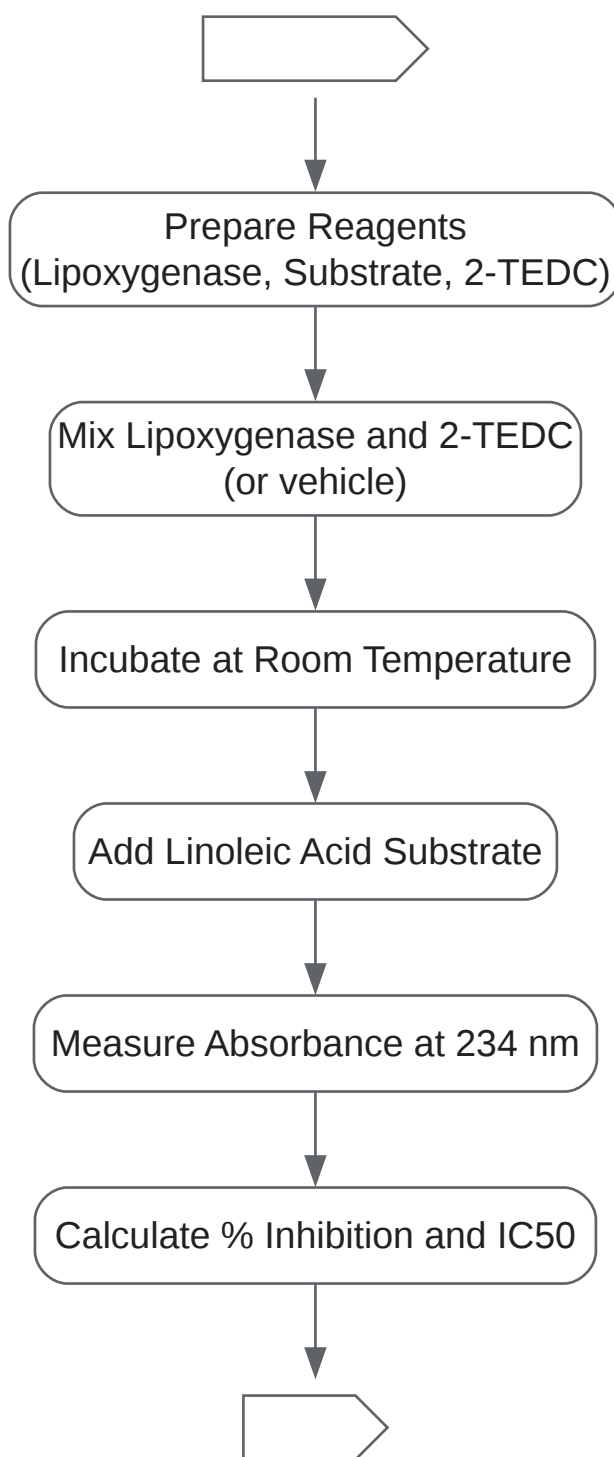
Visualizations

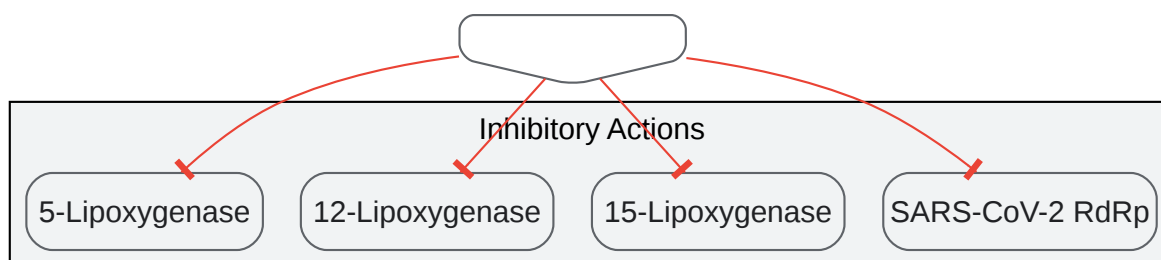
The following diagrams illustrate key pathways and workflows related to the action of **2-TEDC**.



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Caption: Signaling pathway of 12/15-lipoxygenase-mediated axon degeneration and its inhibition by **2-TEDC**.





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